

Application Notes and Protocols for Preparing AVE5688 Solutions in Cell Culture Experiments

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Compound of Interest

Compound Name: AVE5688

Cat. No.: B1285320

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **AVE5688** solutions in cell culture experiments. **AVE5688** is a potent and selective inhibitor of glycogen phosphorylase (GP), a key enzyme in the regulation of glycogenolysis. By inhibiting GP, **AVE5688** blocks the breakdown of glycogen into glucose-1-phosphate, thereby impacting cellular energy metabolism and various signaling pathways.

Chemical and Physical Properties

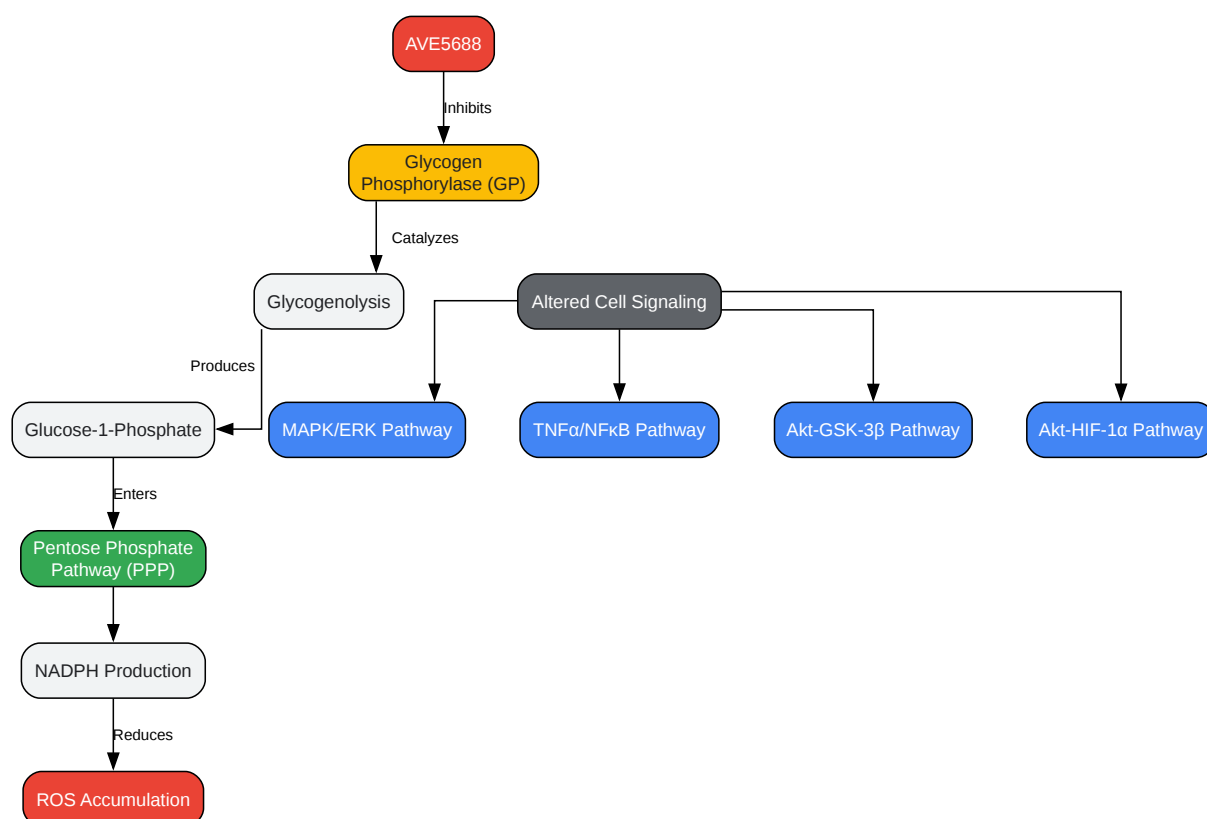
A summary of the key chemical and physical properties of **AVE5688** is presented in the table below.

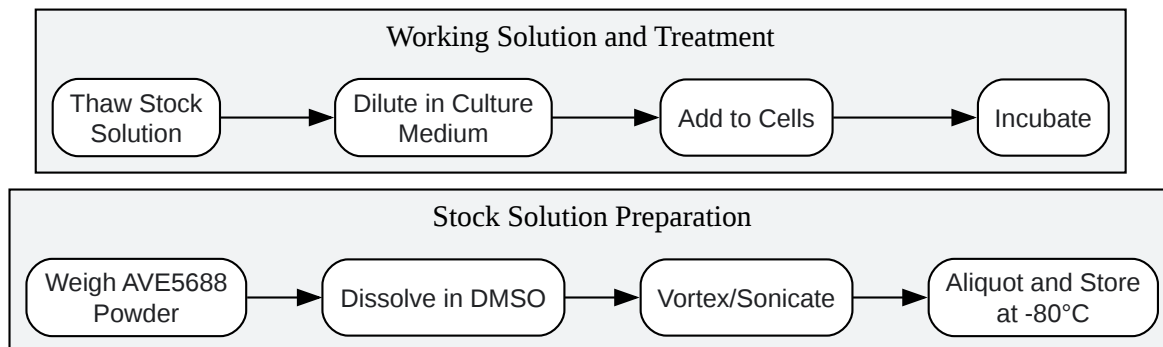
Property	Value	Reference
Molecular Formula	C ₁₆ H ₈ ClF ₅ N ₂ O ₅	[1](2)
Molecular Weight	438.69 g/mol	[1](2)
CAS Number	613260-13-2	[1](2)
Solubility	Soluble in DMSO (55 mg/mL or 125.37 mM)	[3](4)
Storage (Powder)	-20°C for up to 3 years	[3](4)
Storage (In Solvent)	-80°C for up to 1 year	[3](4)

Mechanism of Action and Downstream Signaling

AVE5688 is an allosteric inhibitor of glycogen phosphorylase (GP), the rate-limiting enzyme in glycogenolysis. GP exists in two main forms: the less active, dephosphorylated GPb and the more active, phosphorylated GPa. **AVE5688** inhibits both isoforms, with IC_{50} values of 430 nM for GPb and 915 nM for GPa, and respective K_d values of 170 nM and 530 nM for the rabbit muscle isoforms.^[3]⁽⁴⁾

The inhibition of glycogenolysis by **AVE5688** leads to a decrease in the intracellular pool of glucose-1-phosphate, which can have significant downstream effects on various cellular signaling pathways.





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References

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